

Application Notes and Protocols for the Quantification of Coriolin

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Compound of Interest

Compound Name: *Coriolin*

Cat. No.: *B1246448*

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Introduction

Coriolin is a sesquiterpene lactone antibiotic first isolated from the fungus *Coriolus consors*. It has demonstrated a range of biological activities, including antitumor and antibacterial effects. The primary mechanism of action for its cytotoxic effects is the inhibition of Na⁺/K⁺-ATPase, a transmembrane protein crucial for maintaining cellular ion homeostasis. Accurate and robust analytical methods are essential for the quantification of **Coriolin** in various matrices, including fermentation broths, cell cultures, and biological fluids, to support research and development efforts.

These application notes provide detailed protocols for the quantification of **Coriolin** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). Additionally, information on its mechanism of action is provided to aid in the interpretation of experimental results.

Chemical Information

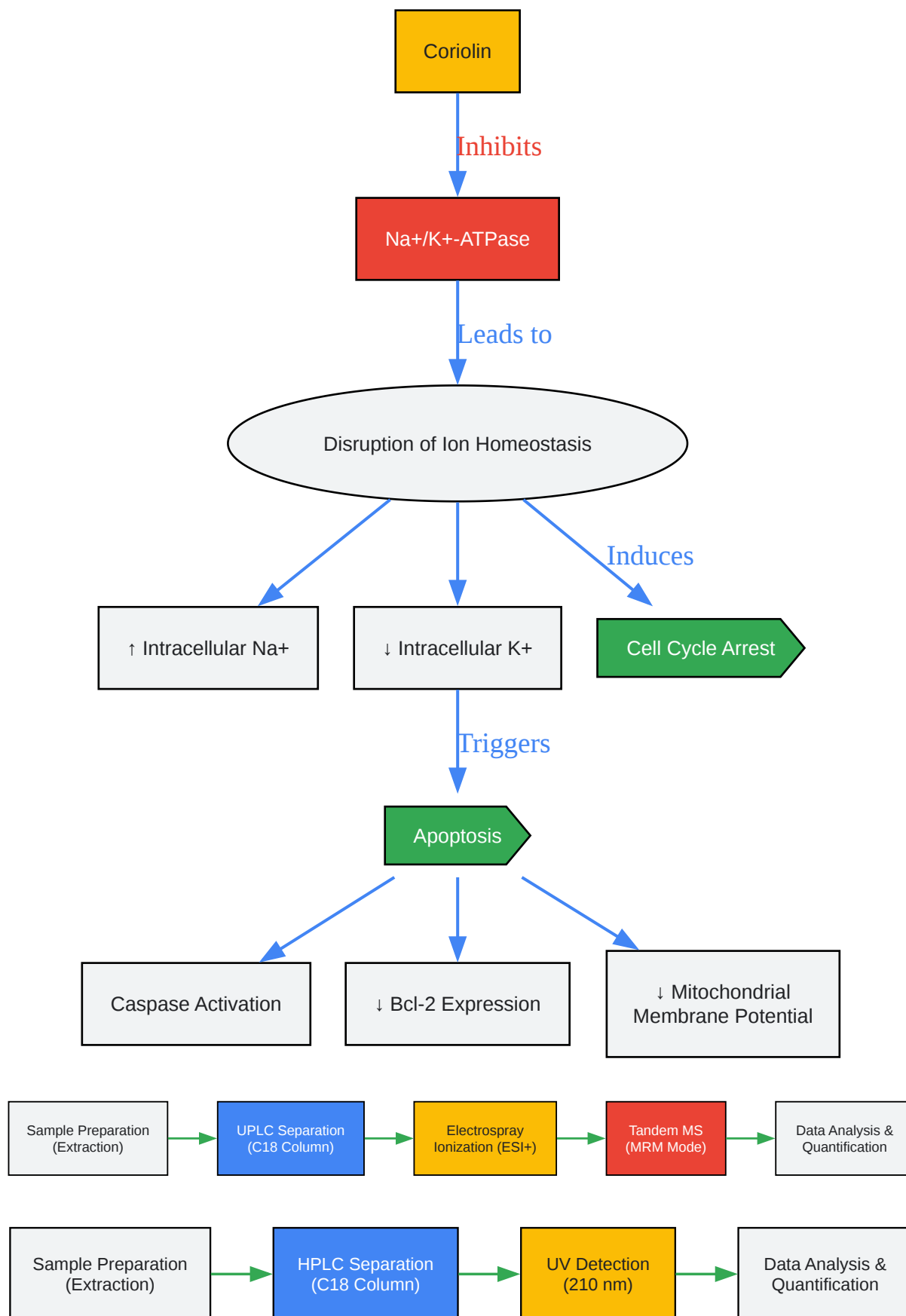
Compound	Chemical Structure	Molecular Formula	Molecular Weight	CAS Number
Coriolin	[Image of Coriolin chemical structure]	C ₁₅ H ₂₀ O ₅	280.32 g/mol	33404-85-2

(Data sourced from PubChem CID 10869683)

Mechanism of Action: Inhibition of Na⁺/K⁺-ATPase

Coriolin exerts its cytotoxic effects primarily through the inhibition of the Na⁺/K⁺-ATPase pump. This enzyme is responsible for actively transporting sodium (Na⁺) ions out of the cell and potassium (K⁺) ions into the cell, a process vital for maintaining the electrochemical gradients across the cell membrane.

Downstream Signaling Pathway of **Coriolin**-mediated Na⁺/K⁺-ATPase Inhibition



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